

# Key features and specifications of the QP5020 system

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## Compound of Interest

Compound Name: QP5020

Cat. No.: B15616660

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## In-depth Technical Guide on the QP5020 System

An extensive search for a "QP5020 system" within the domains of scientific research, drug development, and biological signaling pathways has revealed that this designation does not correspond to a known complex scientific instrument, software, or experimental system. Instead, the product identifier "QP5020" consistently refers to a specific model of an analog panel meter.

For the benefit of researchers, scientists, and drug development professionals who may have encountered this term, this guide clarifies the nature of the **QP5020** and provides its technical specifications.

### QP5020: A 0-20V MU45 Panel Meter

The **QP5020** is a moving coil type panel meter designed for measuring DC voltage. It is a basic electronic component typically used in building or monitoring electronic circuits. Given its function, it is not a system that would be associated with complex biological data generation, experimental protocols in drug discovery, or the analysis of signaling pathways.

### Technical Specifications

The quantitative data for the **QP5020** panel meter is summarized in the table below for clarity and easy reference.

Specification	Value	Unit
Measurement Type	Voltage DC	-
Voltage Range	0 - 20	V
Resistance	20,000	$\Omega$
Overall Width	58	mm
Overall Height	52	mm
Mounting Hole Centers	38 x 38	mm
Meter Hole Diameter	44	mm

Data sourced from multiple electronics suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Experimental Protocols and Methodologies

The **QP5020**, as a simple voltmeter, does not have associated experimental protocols in the context of life sciences research. Its use is confined to standard electrical measurement procedures. The methodology for its use involves:

- **Circuit Integration:** The meter is connected in parallel with the component across which the voltage is to be measured.
- **Reading the Display:** The needle on the analog display indicates the measured voltage on the 0-20V scale.
- **Power Supply:** The meter is powered by the circuit it is measuring and does not require an external power source.

## Logical Workflow for Voltage Measurement

While not a biological signaling pathway, a logical workflow for the operation of the **QP5020** can be visualized. This diagram illustrates the simple process of measuring voltage within a DC circuit using this device.



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### QP5020 Voltage Measurement Workflow.

#### Conclusion

The identifier "**QP5020**" pertains to a basic electronic component, a 0-20V DC panel meter, and not a sophisticated system for scientific research in fields like drug development. The information provided here is intended to clarify this distinction for the target audience and present the complete technical specifications of the **QP5020** voltmeter. There are no known signaling pathways or complex experimental workflows associated with this device.

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## References

- 1. Comprehensive insights into potential roles of purinergic P2 receptors on diseases: Signaling pathways involved and potential therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Use of P450 Enzymes for Late-Stage Functionalization in Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Signaling pathway profiling using reverse-phase protein array and its clinical applications - PubMed [pubmed.ncbi.nlm.nih.gov]
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